

An In-depth Technical Guide to 2,2-Dimethyloxirane

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Compound of Interest

Compound Name: 2,2-Dimethyloxirane

Cat. No.: B032121

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,2-dimethyloxirane**, a versatile epoxide compound. It covers its fundamental chemical identity, physical and safety properties, key synthetic and reaction protocols, and spectral data, tailored for professionals in research and development.

Chemical Identity

CAS Number: 558-30-5[1][2]

Synonyms:

- Isobutene oxide[1]
- Isobutylene epoxide[1]
- 1,2-Epoxy-2-methylpropane[3][4]
- 1,1-Dimethyloxirane[3]
- α,α -dimethylethylene oxide[4]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2,2-dimethyloxirane**.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ O	[2]
Molecular Weight	72.11 g/mol	[2]
Appearance	Clear, colorless liquid	[5]
Boiling Point	50-52 °C	[4]
Density	0.812 g/mL at 25 °C	[6]
Refractive Index	n _{20/D} 1.374	[6]
Flash Point	-32.5 °C	[1]
Water Solubility	58 mg/mL at 20 °C	[4]

Safety and Handling

2,2-Dimethyloxirane is a hazardous chemical and requires strict safety precautions.

Hazard Information	Handling and Safety Recommendations
Hazard Classifications: Highly flammable liquid and vapor. Causes severe skin burns and eye damage. Suspected of causing genetic defects. Suspected of causing cancer.[7][8]	Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection (eyeshields, faceshield), and a suitable respirator.[1][8]
Hazards: Vapors are heavier than air and may form explosive mixtures with air. Vapors can travel to an ignition source and flash back.[1]	Storage: Keep the container tightly closed in a dry, well-ventilated place. Keep away from heat, sparks, open flames, and hot surfaces.[8]
First Aid (In case of exposure):- Inhalation: Move victim to fresh air. Seek immediate medical attention.[1]- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water/shower for at least 20 minutes. Call a physician immediately.[1][8]- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[1][8]- Ingestion: Do NOT induce vomiting. Make victim drink water (two glasses at most). Call a physician immediately.[8]	Spill Response: Eliminate all ignition sources. Use non-sparking tools. Absorb with dry earth, sand, or other non-combustible material and transfer to containers for disposal.[1]

Experimental Protocols

Synthesis of 2,2-Dimethyloxirane via Epoxidation

A common method for the synthesis of epoxides is the oxidation of alkenes. **2,2-Dimethyloxirane** is synthesized by the epoxidation of its corresponding alkene, isobutylene (2-methylpropene). While various oxidizing agents can be employed, a widely used laboratory method involves peroxy acids such as meta-chloroperoxybenzoic acid (m-CPBA).

Methodology: Epoxidation of Isobutylene

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve isobutylene in a suitable inert solvent, such as dichloromethane (CH_2Cl_2).

The flask is typically cooled in an ice bath to control the reaction temperature, as epoxidations are often exothermic.

- **Reagent Addition:** Dissolve m-CPBA in dichloromethane and add it to the dropping funnel. Add the m-CPBA solution dropwise to the stirred solution of isobutylene over a period of 30-60 minutes, maintaining the temperature between 0 and 5 °C.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to check for the consumption of the starting alkene.
- **Workup:** Once the reaction is complete, the reaction mixture is typically washed with a sodium sulfite solution to quench any remaining peroxy acid, followed by a wash with a sodium bicarbonate solution to remove meta-chlorobenzoic acid. The organic layer is then washed with brine, dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and filtered.
- **Purification:** The solvent is removed from the filtrate under reduced pressure using a rotary evaporator. The resulting crude product, **2,2-dimethyloxirane**, can be purified by fractional distillation.

Acid-Catalyzed Ring-Opening with Methanol

The strained three-membered ring of epoxides makes them susceptible to ring-opening reactions. In the presence of an acid catalyst, nucleophiles will attack the epoxide. For **2,2-dimethyloxirane**, the attack occurs at the more substituted carbon due to the formation of a more stable tertiary carbocation-like transition state.

Methodology: Synthesis of 2-Methoxy-2-methyl-1-propanol[6][8]

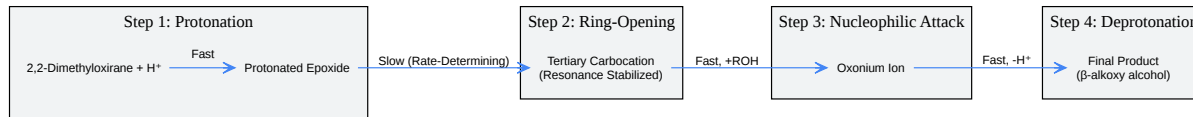
- **Reaction Setup:** To a solution of **2,2-dimethyloxirane** in an excess of methanol (acting as both nucleophile and solvent), add a catalytic amount of a strong acid, such as sulfuric acid (H_2SO_4) or fluoroboric acid (HBF_4). [6][8] The reaction is typically performed at room temperature.
- **Reaction Progression:** Stir the mixture at room temperature. The reaction progress can be monitored by TLC or GC-MS to confirm the formation of the product and disappearance of the starting epoxide.

- **Quenching and Workup:** Once the reaction is complete, neutralize the acid catalyst by adding a weak base, such as a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Add water to the reaction mixture and extract the product with an organic solvent like diethyl ether or ethyl acetate. The organic layers are combined.
- **Purification:** Wash the combined organic layers with brine, dry over an anhydrous salt (e.g., Na_2SO_4), and filter. The solvent is then removed by rotary evaporation. The final product, 2-methoxy-2-methyl-1-propanol, can be further purified by distillation if necessary.

Diagrams and Workflows

Acid-Catalyzed Ring-Opening of 2,2-Dimethyloxirane

The following diagram illustrates the stepwise mechanism for the acid-catalyzed ring-opening of **2,2-dimethyloxirane** with a generic alcohol (ROH) as the nucleophile.



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